

Essential Safety and Logistics for Handling Myristyl Acetate

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Compound of Interest

Compound Name: Myristyl Acetate

Cat. No.: B107315

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate, essential guidance on the safe handling and disposal of **Myristyl Acetate**, also known as Tetradecyl acetate. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Physical and Chemical Properties

Myristyl Acetate is a clear, colorless oily liquid. It is soluble in chloroform and methanol, but insoluble in water.^{[1][2]} Key quantitative data are summarized below for easy reference.

Property	Value
Molecular Formula	C ₁₆ H ₃₂ O ₂
Melting Point	14°C ^{[2][3]}
Boiling Point	299.00 to 301.00 °C @ 760.00 mm Hg ^[1]
Flash Point	133.33 °C (272.00 °F) ^[1]
Density	0.8561 g/cm ³ (estimate) ^[3]
Vapor Pressure	0.001000 mmHg @ 25.00 °C (estimate) ^[1]
Solubility in water	0.03693 mg/L @ 25 °C (estimate) ^[1]
Storage Temperature	2-8°C ^{[2][4]}

Hazard Identification and Personal Protective Equipment (PPE)

While some sources indicate minimal hazards, others classify **Myristyl Acetate** with the following GHS hazard statements: Harmful if swallowed, Causes skin irritation, and Causes serious eye irritation.[3] Therefore, a cautious approach to handling is essential. The following personal protective equipment is mandatory when handling **Myristyl Acetate** to prevent exposure.

PPE Category	Item	Specifications
Eye Protection	Chemical safety goggles or a face shield	Goggles should provide a complete seal around the eyes. A face shield should be used in conjunction with goggles when there is a significant risk of splashing.[5][6]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.[5] Ensure gloves are long enough to cover the wrists.
Body Protection	Laboratory coat or chemical-resistant apron	A lab coat with long sleeves is required.[5][7] For larger quantities or tasks with a higher splash risk, a chemical-resistant apron should be worn over the lab coat.[5]
Footwear	Closed-toe shoes	Shoes must fully enclose the feet.[6][7]

Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial for minimizing the risks associated with **Myristyl Acetate**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood.[4][8]
- Assemble all necessary equipment and materials before beginning work.
- Don all required personal protective equipment.

2. Handling:

- Avoid contact with skin, eyes, and clothing.[8][9]
- Do not eat, drink, or smoke in the work area.[5]
- Use non-sparking tools to prevent fire hazards.[4][8]
- Measure and transfer the chemical carefully to avoid splashes and the generation of aerosols.

3. Storage:

- Store **Myristyl Acetate** in a tightly closed container in a dry, cool, and well-ventilated place.
[1][4][8]
- The recommended storage temperature is between 2-8°C.[2][4]
- Store away from incompatible materials such as oxidizing agents.[10]

4. In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Wearing appropriate PPE, absorb the spill with an inert material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.[8][10]
- Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **Myristyl Acetate** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to local, regional, and national regulations.[10]
- **Containerization:** Collect all **Myristyl Acetate** waste, including contaminated materials like gloves and absorbent pads, in a clearly labeled, sealed container.
- **Disposal Method:** The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[8] Do not discharge to sewer systems.[8]
- **Packaging Disposal:** Empty containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable for other purposes before disposing of it in a sanitary landfill.[8]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Myristyl Acetate** from preparation to disposal.



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Caption: Workflow for the safe handling of **Myristyl Acetate**.

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